

A Technical Guide to D-Phenylalanine-d5: Suppliers, Purity, and Applications

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Compound of Interest

Compound Name: D-Phenylalanine-d5

Cat. No.: B584682

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For researchers, scientists, and drug development professionals, stable isotope-labeled compounds are indispensable tools. This guide provides a comprehensive overview of **D-Phenylalanine-d5**, a deuterated form of the D-isomer of phenylalanine. We will delve into its suppliers, typical purity specifications, and its primary applications, complete with a detailed experimental protocol and workflow visualizations.

D-Phenylalanine-d5 serves as a valuable internal standard for quantitative analysis by nuclear magnetic resonance (NMR), gas chromatography-mass spectrometry (GC-MS), or liquid chromatography-mass spectrometry (LC-MS).^{[1][2]} Its use is particularly prominent in pharmacokinetic studies and metabolic research, where it helps in tracing and quantifying its non-labeled counterpart in biological matrices.^{[3][4][5]}

Suppliers and Purity Specifications

The selection of a reliable supplier is crucial for ensuring the accuracy and reproducibility of experimental results. Purity, especially isotopic enrichment, is a key specification. Below is a summary of commercially available **D-Phenylalanine-d5** from various suppliers.

Supplier	Product Name	CAS Number	Chemical Purity (Typical)	Isotopic Enrichment (Typical)	Notes
MedChemExpress	D-Phenylalanine-d5	362049-55-6	99.95% (HPLC)	99.9%	Certificate of Analysis available, for research use only. [1] [6]
Cambridge Isotope Laboratories, Inc.	DL-Phenylalanine (ring-D ₅ , 98%)	-	≥98%	98%	Offered as a DL mixture. Applications in metabolomics and proteomics. [7] [8]
Simson Pharma Limited	D-Phenylalanine-D5	362049-55-6	High Quality	-	Certificate of Analysis is provided with the product. [9]
Clearsynth	D-Phenylalanine D5	362049-55-6	High Quality	-	Certificate of Analysis is provided with the product. [10]
Biosynth	D-Phenylalanine-d5	362049-55-6	-	-	Offered as a reference standard for pharmaceutical testing. [11]
LGC Standards	D-Phenylalanine-d5	362049-55-6	-	-	Provides detailed chemical data

including
IUPAC name
and InChI
key.[\[12\]](#)

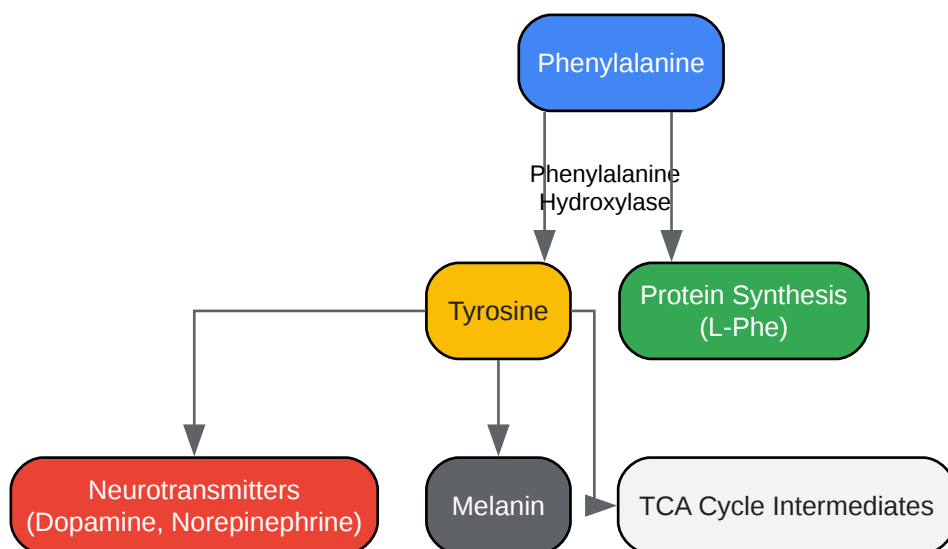
Note: Purity and isotopic enrichment can vary by batch. Always refer to the supplier's Certificate of Analysis for specific lot information.

Core Applications and Methodologies

Deuterium-labeled amino acids are powerful tools for tracing metabolic pathways and are invaluable as internal standards in quantitative mass spectrometry.[\[3\]](#)[\[13\]](#) **D-Phenylalanine-d5** is chemically identical to its non-labeled counterpart, allowing it to co-elute during liquid chromatography, but its increased mass allows for clear differentiation in a mass spectrometer.[\[3\]](#) This property is fundamental to its use as an internal standard for accurate quantification.

Metabolic Fate of Phenylalanine

Phenylalanine is an essential aromatic amino acid that serves as a precursor for several key molecules, including melanin, dopamine, and thyroxine.[\[14\]](#) In the body, L-phenylalanine is primarily converted to tyrosine by the enzyme phenylalanine hydroxylase.[\[15\]](#) D-phenylalanine is not readily incorporated into proteins and is metabolized through different pathways. Understanding the metabolic fate of phenylalanine is crucial when designing tracer studies.[\[16\]](#) [\[17\]](#)[\[18\]](#)



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Caption: Simplified metabolic pathway of Phenylalanine.

Experimental Protocols

Protocol: Quantification of D-Phenylalanine in Plasma using LC-MS/MS with D-Phenylalanine-d5 as an Internal Standard

This protocol outlines a general procedure for the quantitative analysis of D-Phenylalanine in a biological matrix, such as human plasma.

1. Materials and Reagents:

- D-Phenylalanine (analyte)
- **D-Phenylalanine-d5** (internal standard, IS)
- Acetonitrile (ACN), HPLC grade
- Formic acid (FA), LC-MS grade
- Water, ultrapure
- Human plasma (blank)
- Standard laboratory equipment (vortex mixer, centrifuge, pipettes)

2. Preparation of Stock and Working Solutions:

- **Analyte Stock Solution (1 mg/mL):** Accurately weigh and dissolve D-Phenylalanine in a suitable solvent (e.g., 50:50 ACN/Water) to make a 1 mg/mL stock solution.
- **Internal Standard Stock Solution (1 mg/mL):** Prepare a 1 mg/mL stock solution of **D-Phenylalanine-d5** in the same manner.

- Working Solutions: Serially dilute the stock solutions with the solvent to prepare a series of calibration standards and a working solution for the internal standard.

3. Sample Preparation (Protein Precipitation):

- Pipette 50 μ L of plasma sample (calibration standard, QC, or unknown) into a 1.5 mL microcentrifuge tube.
- Add 150 μ L of the internal standard working solution (e.g., in ACN with 0.1% FA). The ACN will precipitate the plasma proteins.
- Vortex the mixture for 30 seconds to ensure thorough mixing and protein precipitation.
- Centrifuge the tubes at 14,000 rpm for 10 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer the supernatant to an HPLC vial for analysis.

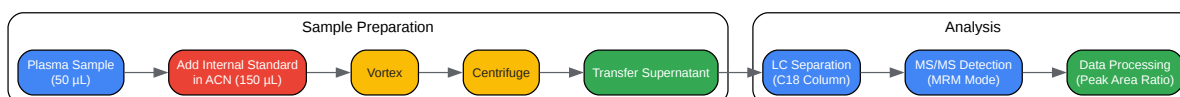
4. LC-MS/MS Analysis:

- Liquid Chromatography (LC):
 - Column: A suitable reversed-phase C18 column.
 - Mobile Phase A: Water with 0.1% FA.
 - Mobile Phase B: ACN with 0.1% FA.
 - Gradient: A typical gradient would start with a low percentage of B, ramp up to a high percentage to elute the analyte, and then re-equilibrate.
 - Flow Rate: 0.4 mL/min.
 - Injection Volume: 5 μ L.
- Mass Spectrometry (MS/MS):
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Acquisition Mode: Multiple Reaction Monitoring (MRM).

- MRM Transitions:
 - D-Phenylalanine: Q1/Q3 transition (e.g., m/z 166.1 → 120.1).
 - **D-Phenylalanine-d5** (IS): Q1/Q3 transition (e.g., m/z 171.1 → 125.1).
- Optimize MS parameters (e.g., collision energy, declustering potential) for maximum signal intensity.

5. Data Analysis:

- Integrate the peak areas for both the analyte and the internal standard.
- Calculate the peak area ratio (Analyte Area / IS Area).
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of the unknown samples by interpolating their peak area ratios from the calibration curve.



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Caption: Workflow for quantification using a deuterated internal standard.

By leveraging the unique properties of **D-Phenylalanine-d5**, researchers can achieve highly accurate and precise quantification of its unlabeled analogue, facilitating advancements in drug development and metabolic research.

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